

A Comparative Cross-Validation of Analytical Methods for Meclizine Dihydrochloride Monohydrate

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Compound of Interest

Compound Name: *Meclizine Dihydrochloride Monohydrate*

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A detailed guide for researchers and drug development professionals on the comparative performance of High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectrophotometry for the quantification of **Meclizine Dihydrochloride Monohydrate**.

This guide provides a comprehensive comparison of two common analytical techniques, HPLC and UV-Visible Spectrophotometry, for the quantitative analysis of **Meclizine Dihydrochloride Monohydrate** in pharmaceutical formulations. The information presented is collated from various validation studies to offer a side-by-side perspective on the performance, sensitivity, and experimental parameters of each method. This document is intended to assist researchers and quality control analysts in selecting the most appropriate method for their specific analytical needs.

Quantitative Method Performance

The following tables summarize the key validation parameters for the HPLC and UV-Visible Spectrophotometric methods for the analysis of **Meclizine Dihydrochloride Monohydrate**.

Table 1: Comparison of HPLC Method Validation Parameters

Validation Parameter	Reported Performance Data
Linearity Range	5 - 160 µg/mL[1]
Correlation Coefficient (r ²)	> 0.999[2]
Accuracy (% Recovery)	98.24 ± 0.15% to 100.03 ± 0.48%[1]
Precision (%RSD)	< 2%[3]
Limit of Detection (LOD)	0.168 - 0.6 µg/mL[1][3]
Limit of Quantitation (LOQ)	0.506 - 1.8 µg/mL[1][3]

Table 2: Comparison of UV-Visible Spectrophotometric Method Validation Parameters

Validation Parameter	Reported Performance Data
Linearity Range	5 - 35 µg/mL[4]
Correlation Coefficient (r ²)	0.999[2]
Accuracy (% Recovery)	98.05% to 101.075%[4]
Precision (%RSD)	< 1%[2]
Limit of Detection (LOD)	0.395 - 0.76 µg/mL[2][5]
Limit of Quantitation (LOQ)	1.19 - 2.29 µg/mL[2][5]

Experimental Protocols

Detailed methodologies for the HPLC and UV-Visible Spectrophotometric analysis of **Meclizine Dihydrochloride Monohydrate** are provided below.

High-Performance Liquid Chromatography (HPLC) Method

This method offers high specificity and is suitable for stability-indicating assays.[6][7]

Instrumentation:

- High-Performance Liquid Chromatograph
- UV-Visible or Photodiode Array (PDA) Detector
- C8 or C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m)[6][7]

Chromatographic Conditions:

- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.2% triethylamine in water, pH adjusted to 3.0 with orthophosphoric acid) and an organic modifier (e.g., methanol or acetonitrile) in a specified ratio (e.g., 65:35 v/v).[6][7] Another reported mobile phase is a combination of acetonitrile and water (60:30) with 0.7 grams of monobasic sodium phosphate per 100 mL, with the pH adjusted to 4 with phosphoric acid.[1]
- Flow Rate: 1.0 to 1.5 mL/min.[1][6]
- Detection Wavelength: 229 nm or 232 nm.[1][6]
- Injection Volume: 20 μ L.[3]
- Column Temperature: Ambient.

Standard Solution Preparation:

- Accurately weigh and dissolve an appropriate amount of **Meclizine Dihydrochloride Monohydrate** reference standard in the mobile phase to obtain a stock solution of a known concentration (e.g., 1000 μ g/mL).
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 5-160 μ g/mL).[1]

Sample Preparation (for Tablet Dosage Form):

- Weigh and finely powder a representative number of tablets (e.g., 20).
- Accurately weigh a portion of the powder equivalent to a specific amount of **Meclizine Dihydrochloride Monohydrate**.

- Transfer the powder to a volumetric flask and add a portion of the diluent (e.g., mobile phase).
- Sonicate for a sufficient time to ensure complete dissolution of the active ingredient.
- Dilute to the mark with the diluent.
- Filter the solution through a suitable syringe filter (e.g., 0.45 μm) before injection.

UV-Visible Spectrophotometric Method

This method is simpler, more cost-effective, and faster than HPLC, making it suitable for routine quality control analysis.[\[2\]](#)

Instrumentation:

- UV-Visible Spectrophotometer (double beam)

Methodological Parameters:

- Solvent/Diluent: Methanol and Dimethylformamide (DMF) in a 40:60 ratio, or methanol followed by dilution with distilled water.[\[2\]](#)[\[4\]](#)
- Wavelength of Maximum Absorbance (λ_{max}): 230 nm or 232 nm.[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Blank Solution: The same solvent mixture used for the preparation of standard and sample solutions.

Standard Solution Preparation:

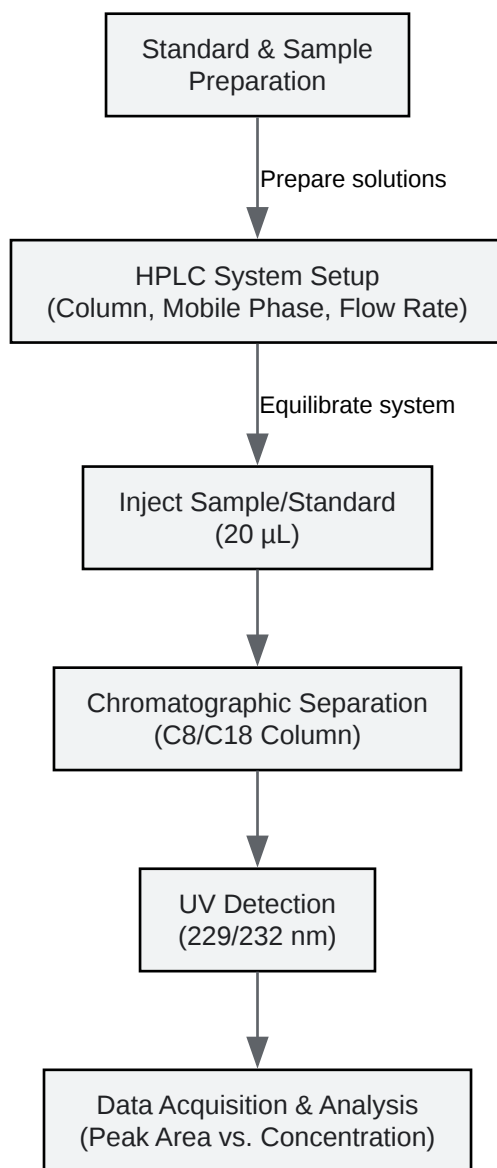
- Accurately weigh about 10 mg of **Meclizine Dihydrochloride Monohydrate** reference standard and transfer it to a 100 mL volumetric flask.[\[4\]](#)
- Dissolve in a small amount of the solvent (e.g., 25 mL of methanol) and then dilute to the mark with the same solvent or distilled water to get a stock solution of 100 $\mu\text{g/mL}$.[\[4\]](#)
- Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve concentrations within the linear range (e.g., 5-35 $\mu\text{g/mL}$).[\[4\]](#)

Sample Preparation (for Tablet Dosage Form):

- Weigh and finely powder 20 tablets.[2]
- Accurately weigh a portion of the powder equivalent to 100 mg of Meclizine and transfer it to a 100 mL volumetric flask.[2]
- Add the diluent, sonicate to dissolve the drug, and then make up the volume.[2]
- Filter the solution and make further dilutions as necessary to bring the concentration into the Beer-Lambert law range.[2] For instance, dilute 0.1 mL of the filtrate to 10 mL.[2]

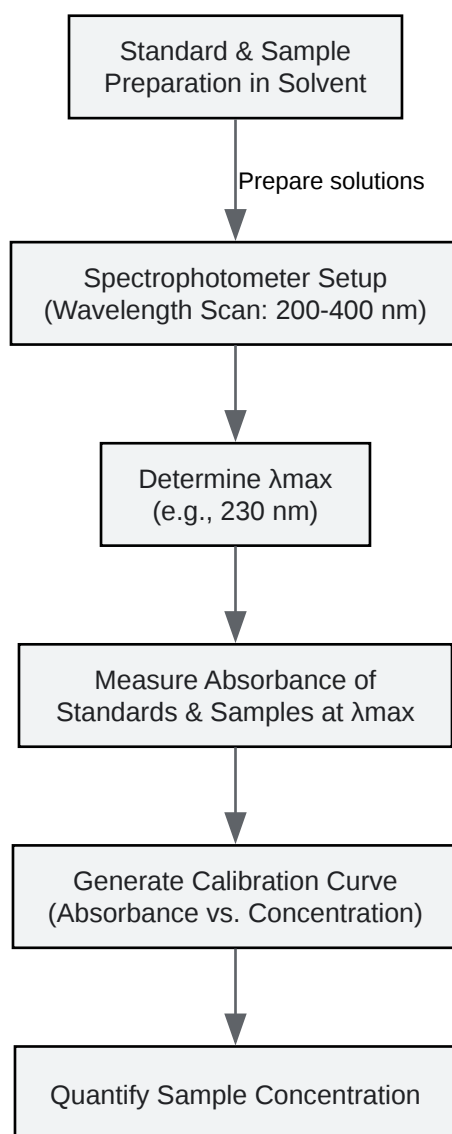
Methodology and Workflow Visualizations

The following diagrams illustrate the experimental workflows for the HPLC and UV-Visible Spectrophotometric methods.



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Caption: HPLC analytical workflow for **Meclizine Dihydrochloride Monohydrate**.



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Caption: UV-Vis Spectrophotometry workflow for Meclizine analysis.

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